

Essential Safety and Handling Protocols for S 2720 (Di-n-butyl sulfide)

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Compound of Interest

Compound Name: S 2720

Cat. No.: B1680434

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **S 2720**, a Standard Reference Material (SRM) identified as Di-n-butyl sulfide.^[1] Adherence to these procedures is essential for ensuring laboratory safety and proper material management.

Hazard Identification and Personal Protective Equipment (PPE)

S 2720, or Di-n-butyl sulfide, is classified as a combustible liquid (Category 4).^[1] While it is not classified as a health hazard, direct contact may cause skin and eye irritation.^[1] Engineering controls, such as the use of chemical fume hoods, are recommended to minimize airborne exposure.^[2]

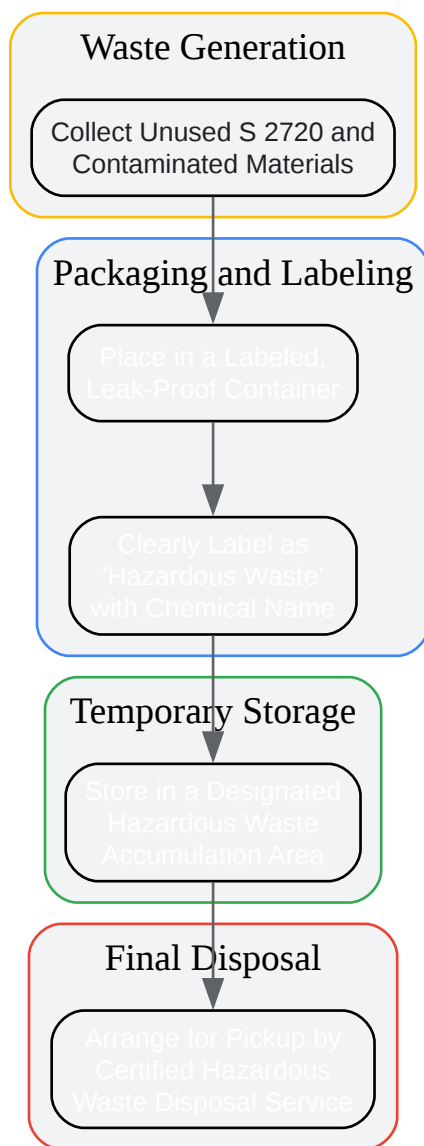
Table 1: Required Personal Protective Equipment (PPE) for Handling **S 2720**

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Must be worn at all times when handling the substance.
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material. Inspect for tears or holes before use.
Body Protection	Laboratory coat	To prevent skin contact.

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **S 2720** and ensure a safe laboratory environment. This material is intended for use as an internal standard in X-ray fluorescence spectrometry (XRF) measurements.^[1]

Operational Workflow for Handling **S 2720**



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References

- 1. tsapps.nist.gov [tsapps.nist.gov]
- 2. Chemical Safety | Safety Office [safety.ucsf.edu]
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